

VU0119498 solubility issues and best practices

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Compound of Interest

Compound Name: VU0119498

Cat. No.: B1683070

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VU0119498 Technical Support Center

Welcome to the technical support center for **VU0119498**. This resource is designed for researchers, scientists, and drug development professionals to provide guidance on the solubility and best practices for the use of **VU0119498** in experimental settings.

Troubleshooting Guide: Solubility Issues

Issue: I am observing precipitation or incomplete dissolution of **VU0119498**.

This is a common issue stemming from the compound's low aqueous solubility. Follow these steps to troubleshoot:

- **Solvent Selection:** Ensure you are using an appropriate solvent. **VU0119498** is soluble in dimethyl sulfoxide (DMSO) but is practically insoluble in aqueous solutions like PBS and ethanol.^[1]
- **DMSO Quality:** Use fresh, anhydrous (or molecular biology grade) DMSO. DMSO is hygroscopic, meaning it readily absorbs moisture from the air. Water contamination in DMSO can significantly reduce the solubility of hydrophobic compounds like **VU0119498**.
- **Concentration Limits:** Be mindful of the solubility limits in DMSO. While high concentrations are achievable, working at the upper limits can increase the risk of precipitation, especially with minor temperature fluctuations or solvent impurities.

- **Assistance in Dissolution:** To aid dissolution, gentle warming (to 37°C) and sonication can be employed. For instance, one supplier recommends sonication to achieve a 15 mg/mL solution in DMSO.
- **Stock Solution Preparation:** When preparing a stock solution, add the DMSO directly to the solid compound and vortex thoroughly. Refer to the detailed protocol below for best practices.
- **Dilution into Aqueous Media:** When diluting your DMSO stock into aqueous cell culture media or buffer, add the stock solution to the aqueous solution drop-wise while gently vortexing or swirling. This "solvent shock" can be minimized by this gradual addition. The final concentration of DMSO in your assay should be kept low (typically $\leq 0.5\%$, ideally $\leq 0.1\%$) to avoid solvent-induced toxicity.

Frequently Asked Questions (FAQs)

Q1: What is the recommended solvent for **VU0119498**?

A1: The recommended solvent for preparing stock solutions of **VU0119498** is Dimethyl Sulfoxide (DMSO).^{[1][2][3][4]} It is reported to be insoluble in ethanol and PBS.^[1] One supplier also notes solubility in DMF at 5 mg/mL.^[1]

Q2: What are the reported solubility concentrations of **VU0119498** in DMSO?

A2: There are varying reports on the maximum solubility of **VU0119498** in DMSO. It is crucial to consult the manufacturer's product data sheet for the specific lot you are using. The table below summarizes the publicly available data.

Q3: How should I store my **VU0119498** stock solution?

A3: Stock solutions in DMSO should be stored at -20°C or -80°C.^[3] It is recommended to aliquot the stock solution into smaller, single-use volumes to avoid repeated freeze-thaw cycles, which can degrade the compound and introduce moisture into the DMSO.

Q4: I see a precipitate in my cell culture media after adding the **VU0119498** stock solution. What should I do?

A4: This is likely due to the low solubility of **VU0119498** in aqueous solutions. To mitigate this:

- Ensure the final concentration of DMSO in your media is sufficient to maintain solubility, but not high enough to be toxic to your cells (typically under 0.5%).
- Add the DMSO stock to your pre-warmed media slowly and with gentle agitation.
- Consider if the final concentration of **VU0119498** in your experiment is too high and if a lower, effective concentration can be used.

Q5: What is the mechanism of action of **VU0119498**?

A5: **VU0119498** is a positive allosteric modulator (PAM) of the M1, M3, and M5 muscarinic acetylcholine receptors.[1][2][5] This means it binds to a site on the receptor that is different from the acetylcholine binding site and enhances the receptor's response to acetylcholine.

Data Presentation

Table 1: Reported Solubility of **VU0119498** in DMSO

Concentration (mM)	Concentration (mg/mL)	Source
100	~31.6	Abcam[2]
47.45	15	TargetMol
158.15	50	MedchemExpress[5]
6.32	2	Cayman Chemical[1]
158.15	50	MedKoo Biosciences[3]
158.15	50	Selleck Chemicals[4]

Molecular Weight of **VU0119498** is approximately 316.15 g/mol .

Experimental Protocols

Protocol 1: Preparation of a 10 mM Stock Solution in DMSO

- Materials:
 - **VU0119498** (solid)
 - Anhydrous/molecular biology grade DMSO
 - Sterile microcentrifuge tubes or vials
 - Calibrated pipette
 - Vortex mixer
- Procedure:
 1. Equilibrate the **VU0119498** vial to room temperature before opening to minimize moisture condensation.
 2. Weigh out the desired amount of **VU0119498**. For example, to prepare 1 mL of a 10 mM stock solution, you would need 3.16 mg of **VU0119498** (Molecular Weight = 316.15).
 3. Add the calculated amount of **VU0119498** to a sterile vial.
 4. Add the corresponding volume of DMSO to the vial.
 5. Vortex the solution thoroughly until the solid is completely dissolved. Gentle warming (37°C) or sonication can be used to assist dissolution if necessary.
 6. Store the stock solution at -20°C or -80°C in single-use aliquots.

Protocol 2: Preparation of an In Vivo Formulation

For in vivo studies, a common formulation to improve the solubility and bioavailability of hydrophobic compounds is a vehicle containing a mixture of solvents. A suggested formulation is:

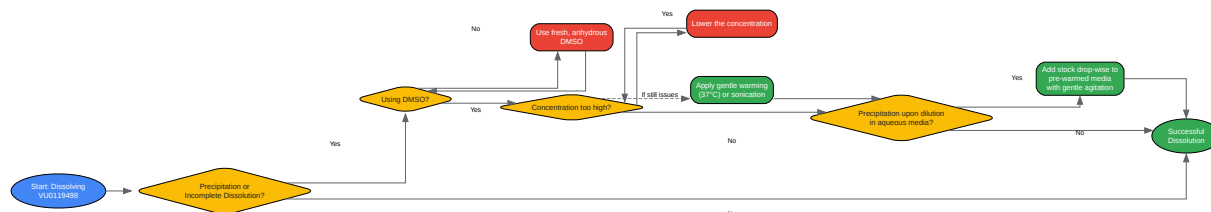
- 10% DMSO
- 40% PEG300

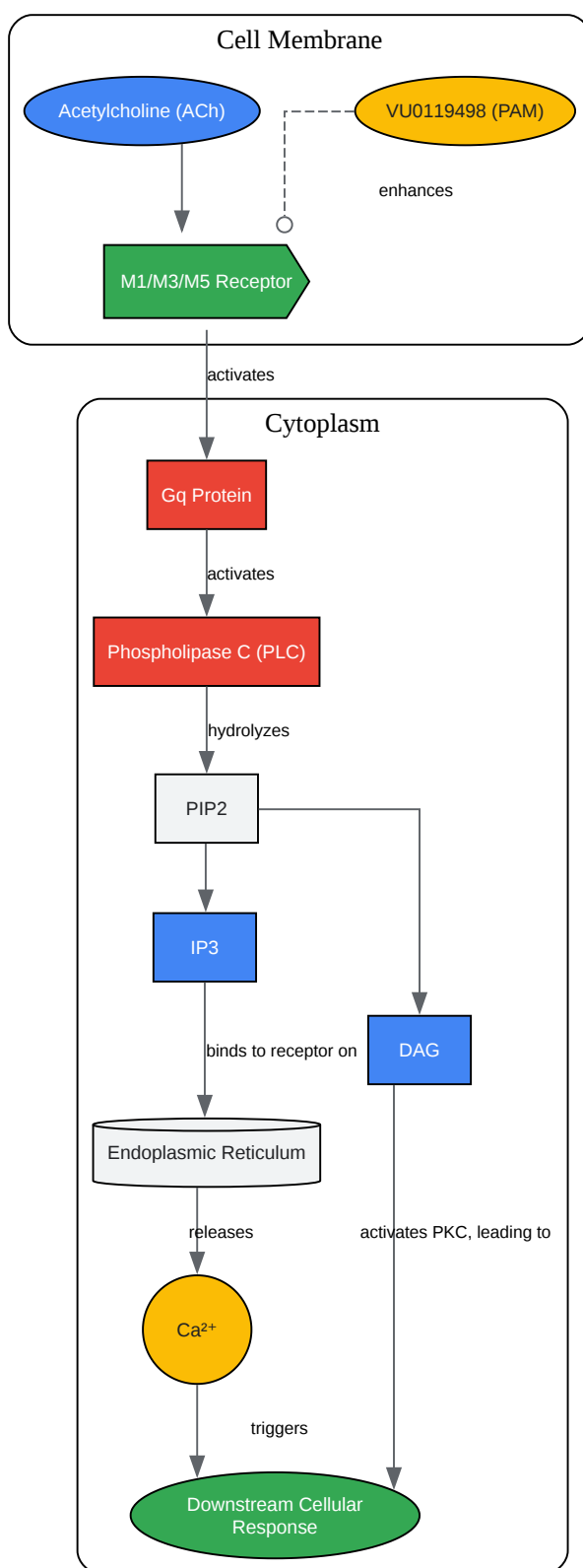
- 5% Tween-80
- 45% Saline or PBS

Procedure:

- Dissolve the **VU0119498** in DMSO first.
- Sequentially add the PEG300, Tween-80, and finally the saline or PBS, ensuring the solution is mixed well after each addition.
- The final solution should be clear. If precipitation occurs, adjustments to the solvent ratios may be necessary. It is recommended to prepare a small test batch first.

Visualizations





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